

# 3-Aminocyclobutanol hydrochloride safety and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *3-Aminocyclobutanol*  
*hydrochloride*

Cat. No.: *B2644436*

[Get Quote](#)

## An In-depth Technical Guide to the Safety and Handling of **3-Aminocyclobutanol Hydrochloride**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a comprehensive overview of the safety, handling, and toxicological information for **3-Aminocyclobutanol hydrochloride**, a versatile building block in organic synthesis.<sup>[1]</sup> This document synthesizes available data from safety data sheets and chemical databases to ensure safe laboratory practices.

## Chemical Identification

It is crucial to distinguish between the different isomers of **3-Aminocyclobutanol hydrochloride**, as their CAS numbers differ.

Identifier	Data
Chemical Name	3-Aminocyclobutanol hydrochloride
Synonyms	3-Aminocyclobutan-1-ol hydrochloride, trans-3-aminocyclobutanol hydrochloride, cis-3-Aminocyclobutanol hydrochloride[1][2]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClNO[3]
Molecular Weight	Approximately 123.58 g/mol [1][3]
CAS Numbers	1036260-25-9 (isomer unspecified), 1205037-95-1 (trans-isomer)[2], 1219019-22-3 (cis-isomer)[1][3]
Appearance	White or off-white solid[1]

## Hazard Identification and Classification

**3-Aminocyclobutanol hydrochloride** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with acute oral toxicity and irritation.

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)[2][4][5]	H302: Harmful if swallowed[2][4]	GHS07 (Exclamation Mark)[4]	Warning[2][4]
Skin Irritation (Category 2)[2]	H315: Causes skin irritation[2]		
Serious Eye Irritation (Category 2A)[2]	H319: Causes serious eye irritation[2]		
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation[2]	H335: May cause respiratory irritation[2] [6]		

## Physical and Chemical Properties

Property	Value
Physical State	Solid[1]
Solubility	The hydrochloride salt form enhances solubility in polar solvents like water.[1]
Flash Point	Not applicable[4]
Stability	No specific data on chemical stability is available, but hazardous reactions are not anticipated under standard conditions.[7]

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure laboratory safety.

### Handling

- Engineering Controls: Use only outdoors or in a well-ventilated area.[2][6]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[2]
  - Skin Protection: Wear protective gloves and clothing to prevent skin contact.[2][6]
  - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[8][9]
- General Hygiene: Do not eat, drink, or smoke when using this product.[2] Wash hands thoroughly after handling.[2] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[2][6]

### Storage

- Store in a well-ventilated place and keep the container tightly closed.[2]

- Some sources recommend storage under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[1]
- Store locked up.[2]

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2][8][9]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[2][8][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[2][8][9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2][8]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][8]
- Specific Hazards from Combustion: May produce corrosive and toxic fumes, including carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[8][9]

- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3][8]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE to avoid contact with the skin and eyes and to prevent inhalation of dust.[2][3][8]
- Environmental Precautions: Prevent the material from entering drains or waterways.[8]
- Containment and Cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal. Avoid generating dust.[8][9]

## Toxicological and Ecological Information

While specific quantitative toxicological data such as LD50 values are not readily available in the provided search results, the GHS classification indicates that **3-Aminocyclobutanol hydrochloride** is harmful if swallowed and causes irritation to the skin, eyes, and respiratory system.[2][6] There is no available data on its persistence, bioaccumulation, or mobility in the environment.[3][7]

## Experimental Protocols

Detailed experimental protocols for the safety and handling of **3-Aminocyclobutanol hydrochloride** are not available in the provided search results. However, a generalized protocol for assessing acute oral toxicity, a key hazard of this compound, is outlined below. This protocol is based on standard methodologies and should be adapted as necessary.

### Generalized Protocol for Acute Oral Toxicity Assessment (Up-and-Down Procedure)

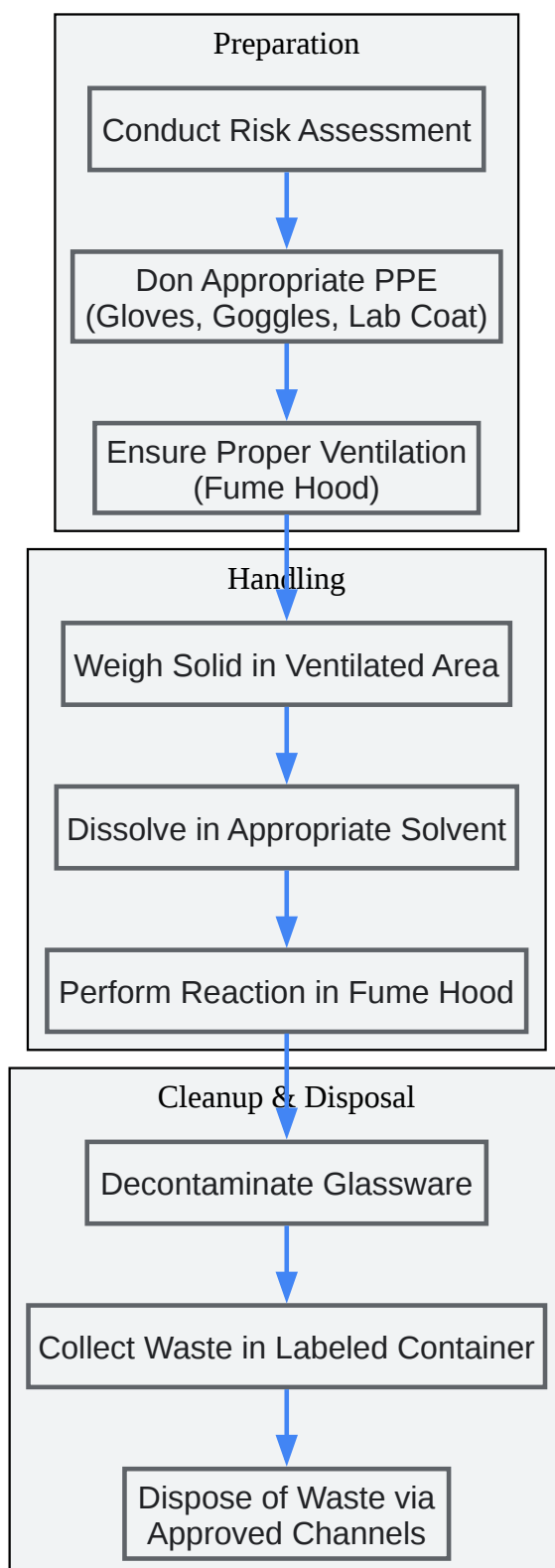
This protocol is a conceptual outline and is not derived from a specific study on **3-Aminocyclobutanol hydrochloride**.

- Objective: To determine the acute oral toxicity (LD50) of a test substance.
- Animals: Use a small number of female rats or mice, housed individually.
- Dosage:

- Administer a single oral dose of the test substance using a gavage needle.
- The initial dose is selected based on available information about the substance's toxicity.
- Subsequent doses are adjusted up or down depending on the outcome for the previously dosed animal.
- Procedure:
  - Dose one animal at the starting dose level.
  - Observe the animal for signs of toxicity and mortality for up to 14 days.
  - If the animal survives, the next animal is dosed at a higher level.
  - If the animal dies, the next animal is dosed at a lower level.
- Data Analysis: The LD50 is calculated from the pattern of survivals and deaths using a maximum likelihood method.

## Visualizations

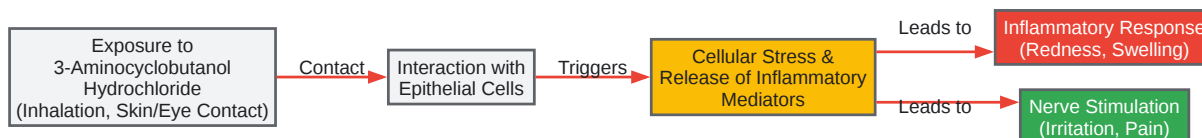
## Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: A workflow for the safe handling of **3-Aminocyclobutanol hydrochloride**.

## Generalized Pathway of Irritant Toxicity



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cas 1219019-22-3, cis-3-Aminocyclobutanol h... | lookchem [lookchem.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. 3-Aminocyclobutanol hydrochloride CAS-1036260-25-9 [sigmaaldrich.com]
- 5. 3-Aminocyclobutanol | C<sub>4</sub>H<sub>9</sub>NO | CID 45789889 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. chemicalbook.com [chemicalbook.com]
- 8. capotchem.com [capotchem.com]
- 9. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [3-Aminocyclobutanol hydrochloride safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2644436#3-aminocyclobutanol-hydrochloride-safety-and-handling\]](https://www.benchchem.com/product/b2644436#3-aminocyclobutanol-hydrochloride-safety-and-handling)

### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)